

An In-depth Technical Guide to the Safe Handling of 6-Iodoindoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **6-Iodoindoline**

Cat. No.: **B038274**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-iodoindoline**, a crucial building block in pharmaceutical and chemical research. Adherence to these protocols is essential for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identification and Physical Properties

6-Iodoindoline, with the CAS number 115666-46-1, is a halogenated derivative of indoline.^[1] Understanding its physical and chemical properties is the first step toward safe handling. While specific experimental data for some properties are limited, the information below is compiled from available safety data sheets and chemical databases for **6-iodoindoline** and structurally similar compounds.

Property	Value	Source
Molecular Formula	C ₈ H ₈ IN	[1]
Molecular Weight	245.06 g/mol	[1]
Appearance	Solid (form may vary)	Assumed from related compounds
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	

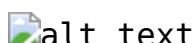
Hazard Identification and Classification

6-Iodoindoline is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	4	H302	Harmful if swallowed [1]
Skin Corrosion/Irritation	2	H315	Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	2	H319	Causes serious eye irritation [1]
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335	May cause respiratory irritation [1]

Signal Word: Warning[\[1\]](#)

Hazard Pictograms:



Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to the following precautionary statements is mandatory when handling **6-iodoindoline**.

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [2]
P264		Wash skin thoroughly after handling. [2]
P270		Do not eat, drink or smoke when using this product. [2]
P280		Wear protective gloves/protective clothing/eye protection/face protection. [3]
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [2]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water. [2]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2]
P332 + P313		If skin irritation occurs: Get medical advice/attention.
P337 + P313		If eye irritation persists: Get medical advice/attention. [3]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [3]

P405

Store locked up.[3]

Disposal

P501

Dispose of contents/container to an approved waste disposal plant.[3]

Personal Protective Equipment (PPE) is the primary barrier against exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.[3]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or when there is a risk of splashing, a chemical-resistant apron or coveralls should be used.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[3] If dust or aerosols are generated and a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter is required.

First Aid Measures

In the event of exposure, immediate action is critical.

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[4]
- If on Skin: Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical attention.[2]
- If Inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]

Fire and Explosion Hazards

While specific flammability data for **6-iodoindoline** is not readily available, it is a combustible solid.

- **Suitable Extinguishing Media:** Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water as it may scatter and spread the fire.
- **Hazardous Combustion Products:** Combustion may produce toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen iodide.[4]
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate the area. Wear appropriate PPE as described in Section 3. Avoid breathing dust.
- **Environmental Precautions:** Prevent the material from entering drains or waterways.
- **Containment and Cleanup:** For small spills, carefully sweep up the solid material and place it in a suitable, labeled container for disposal. Avoid generating dust. For large spills, dike the area to prevent spreading.

Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's stability and preventing accidents.

- **Handling:** All work with **6-iodoindoline** should be conducted in a well-ventilated chemical fume hood.[3] Minimize dust generation. Wash hands thoroughly after handling.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#) Protect from light and moisture.

Experimental Protocol: A Representative Suzuki Coupling Reaction

The following is a representative experimental protocol for a Suzuki coupling reaction using an iodo-substituted heterocyclic compound like **6-iodoindoline**. This protocol is for illustrative purposes and should be adapted and optimized for specific research needs.

Reaction: Coupling of **6-iodoindoline** with a boronic acid derivative.

Materials:

- **6-Iodoindoline**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3)
- Solvent (e.g., a mixture of toluene, ethanol, and water)
- Inert gas (e.g., argon or nitrogen)

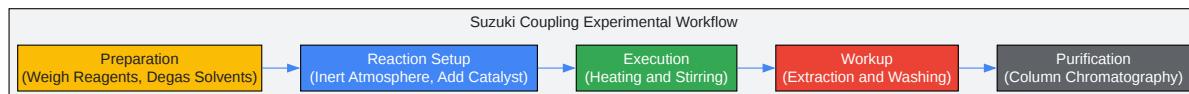
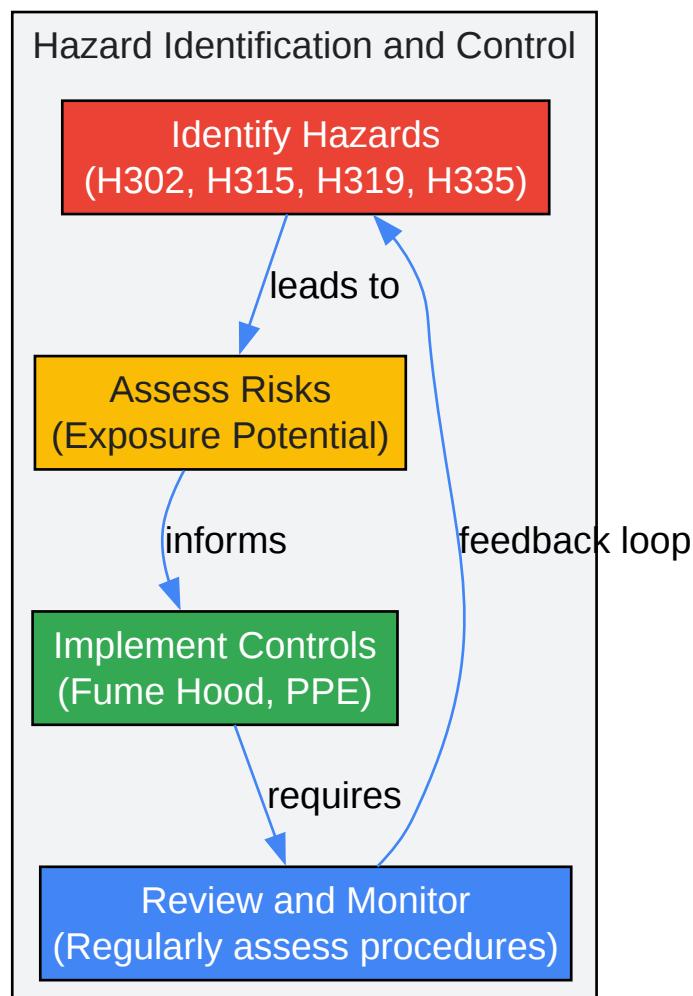
Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **6-iodoindoline** (1 equivalent), the arylboronic acid (1.2 equivalents), and the base (2 equivalents).
- Evacuate the flask and backfill with an inert gas. Repeat this process three times.
- Add the palladium catalyst (0.05 equivalents) to the flask.
- Add the degassed solvent mixture to the flask via a syringe.

- Heat the reaction mixture to reflux (the temperature will depend on the solvent system) and stir vigorously.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired coupled product.

Visualizations

The following diagrams illustrate key safety and experimental workflows.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of 6-Iodoindoline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b038274#safety-and-handling-precautions-for-6-iodoindoline\]](https://www.benchchem.com/product/b038274#safety-and-handling-precautions-for-6-iodoindoline)

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